

1-Benzothiophen-3-ylmethanol molecular weight and formula

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Compound of Interest

Compound Name: **1-Benzothiophen-3-ylmethanol**

Cat. No.: **B1305928**

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An In-depth Technical Guide on **1-Benzothiophen-3-ylmethanol**

This guide provides essential physicochemical data for **1-Benzothiophen-3-ylmethanol**, a compound of interest to researchers, scientists, and professionals in drug development. The information is presented in a clear, structured format to facilitate its use in a laboratory and research context.

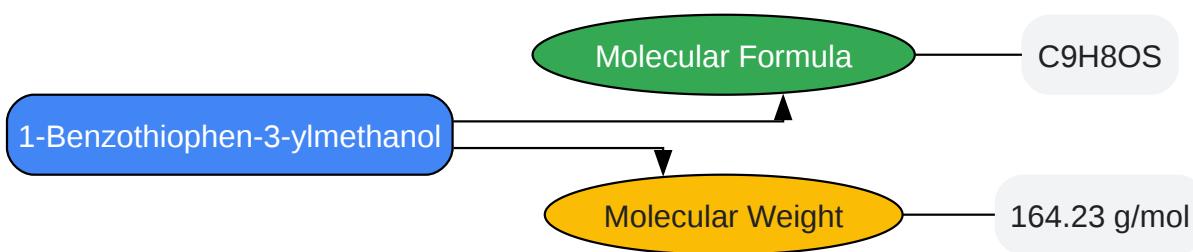
Physicochemical Data

The fundamental molecular properties of **1-Benzothiophen-3-ylmethanol** are summarized in the table below.

Property	Value
Molecular Formula	C9H8OS ^[1] ^[2]
Molecular Weight	164.23 g/mol ^[1]
Alternate Molecular Weight	164.22 g/mol ^[2]

Logical Relationship of Molecular Properties

The relationship between the compound's name and its core molecular identifiers is a fundamental concept in chemical data representation. The following diagram illustrates this logical connection.



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Figure 1: Relationship between Compound Name and Molecular Properties.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. scbt.com [scbt.com]
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